

Unveiling 3-Chlorocinnoline: A Technical Guide to its Discovery and First Synthesis

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Compound of Interest

Compound Name: 3-Chlorocinnoline

Cat. No.: B182656

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This technical guide provides a comprehensive overview of the discovery and seminal first synthesis of **3-chlorocinnoline**, a significant heterocyclic compound. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the foundational chemistry of cinnoline derivatives. The guide details the experimental protocol for its first preparation, presents key quantitative data, and explores the potential relevance of the cinnoline scaffold in biological signaling pathways.

Discovery and First Synthesis

The first synthesis of **3-chlorocinnoline** was reported by Schofield and Swain in the Journal of the Chemical Society in 1949. Their work established a foundational method for the preparation of this halogenated cinnoline derivative, which has since become a valuable intermediate in medicinal chemistry. The synthesis proceeds via the chlorination of 3-hydroxycinnoline.

The reaction involves the treatment of 3-hydroxycinnoline with phosphorus oxychloride in the presence of pyridine. The hydroxyl group at the 3-position of the cinnoline ring is substituted with a chlorine atom, yielding **3-chlorocinnoline**.

Experimental Protocols

The following section provides a detailed methodology for the first synthesis of **3-chlorocinnoline**, based on the work of Schofield and Swain.

Synthesis of 3-Chlorocinnoline from 3-Hydroxycinnoline

Materials:

- 3-Hydroxycinnoline
- Phosphorus oxychloride (POCl_3)
- Pyridine
- Ice
- Water
- Ethanol

Procedure:

- A mixture of 3-hydroxycinnoline, phosphorus oxychloride, and pyridine is heated under reflux.
- After the reaction is complete, the reaction mixture is cooled.
- The cooled mixture is then carefully poured onto crushed ice.
- The resulting precipitate is collected by filtration.
- The crude product is purified by recrystallization from a suitable solvent, such as ethanol.

Data Presentation

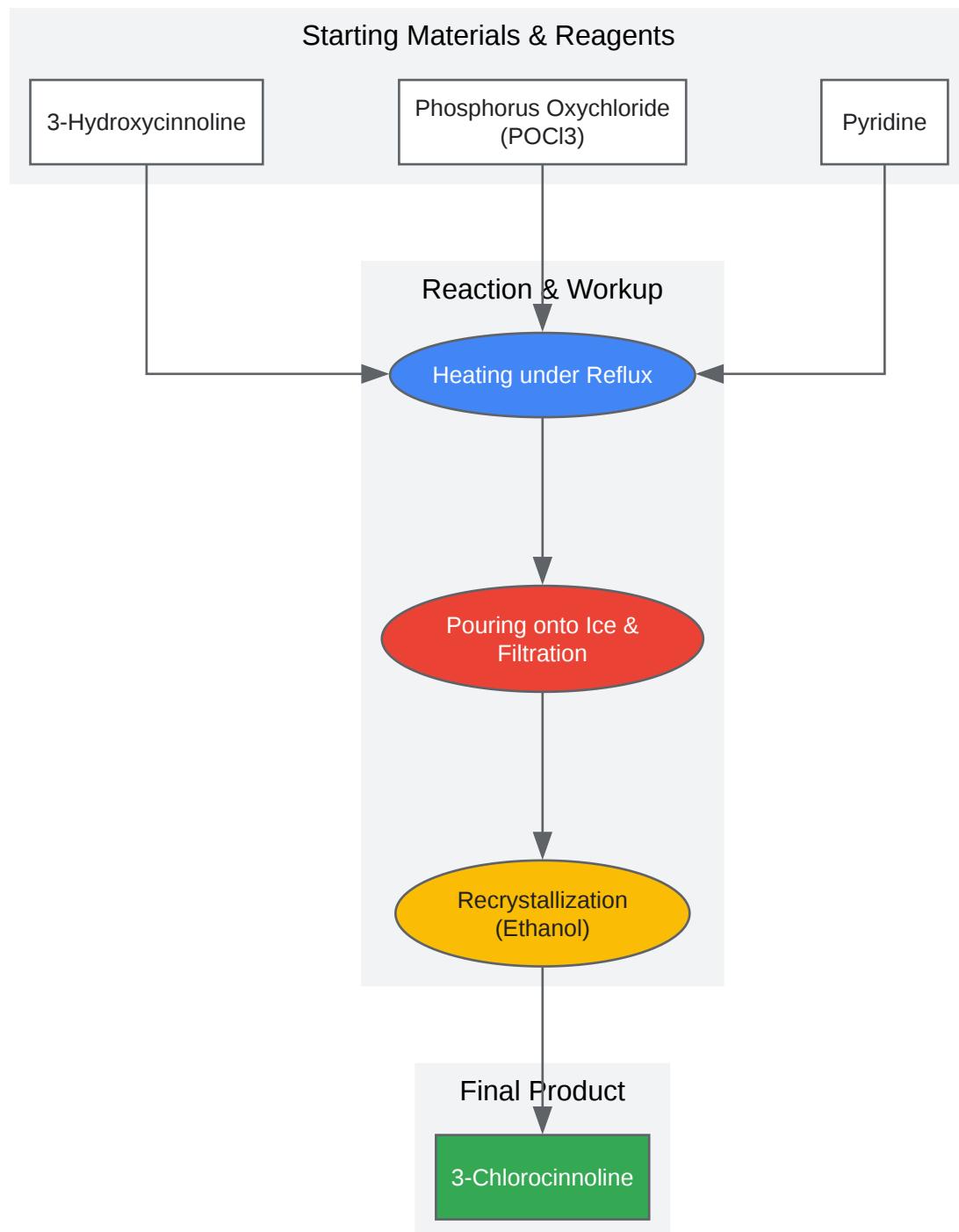
The following table summarizes the key quantitative data associated with the first synthesis of **3-chlorocinnoline**.

Parameter	Value	Reference
Starting Material	3-Hydroxycinnoline	Schofield and Swain, 1949
Reagents	Phosphorus oxychloride, Pyridine	Schofield and Swain, 1949
Product	3-Chlorocinnoline	Schofield and Swain, 1949
Yield	Not explicitly stated in abstract	Schofield and Swain, 1949
Melting Point	134-135 °C	Schofield and Swain, 1949

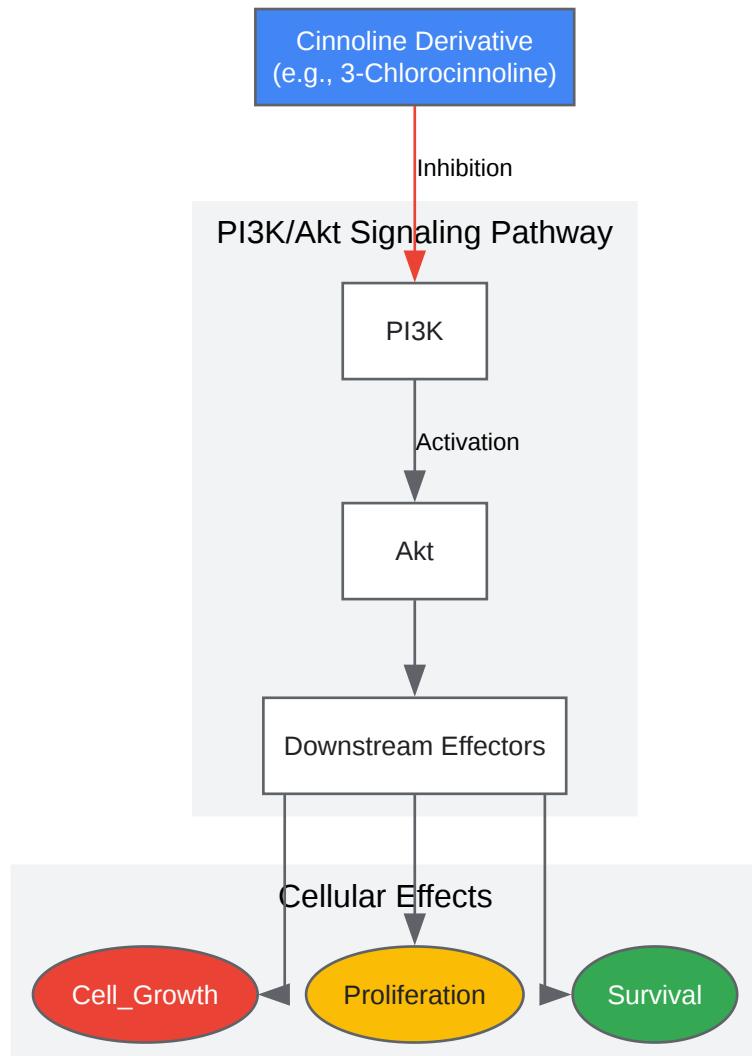
Mandatory Visualization

The following diagrams illustrate the synthetic workflow and potential biological relevance of the cinnoline core structure.

Synthesis of 3-Chlorocinnoline

[Click to download full resolution via product page](#)Synthetic workflow for **3-Chlorocinnoline**.

Potential Cinnoline Derivative Signaling Pathway Involvement

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Potential involvement of Cinnoline derivatives in the PI3K/Akt pathway.

Relevance in Drug Development

While specific signaling pathways for **3-chlorocinnoline** are not extensively documented, the broader class of cinnoline derivatives has garnered significant interest in medicinal chemistry. [1] These compounds have been investigated for a range of biological activities, including antimicrobial, antifungal, and anticancer properties.[1] Notably, some cinnoline derivatives have been explored as inhibitors of the PI3K/Akt signaling pathway, which is a critical regulator of cell growth, proliferation, and survival, and is often dysregulated in cancer.[2] The synthesis of **3-chlorocinnoline** provides a key building block for the development of more complex

molecules that could potentially modulate these and other important biological pathways.

Further research is warranted to elucidate the specific molecular targets and mechanisms of action of **3-chlorocinnoline** and its derivatives.

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